

Application Notes and Protocols for Reactions Involving Platinum(II) Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum(II) bromide*

Cat. No.: *B078637*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **Platinum(II) bromide** (PtBr_2) in various chemical reactions. It covers safety information, key applications in catalysis and synthesis, and step-by-step methodologies for practical implementation in a laboratory setting.

Safety and Handling

Platinum(II) bromide is a hazardous substance that requires careful handling to avoid exposure.^{[1][2]} It is a skin, eye, and respiratory irritant.^{[2][3]}

1.1 Personal Protective Equipment (PPE) Always handle **Platinum(II) bromide** in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]} The following PPE is mandatory:

- Eye Protection: Approved safety glasses with side shields or safety goggles.^[1]
- Skin Protection: Chemical-resistant gloves.^[1]
- Respiratory Protection: An approved NIOSH dust respirator should be used to avoid inhaling the powder.^[1]

1.2 Storage and Disposal

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place.
[1][2]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[2]

1.3 First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to flush under the eyelids.[1][2]
- Skin Contact: Wash the affected area with plenty of soap and water.[2] Remove contaminated clothing.[1]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[1][2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.[1][2]

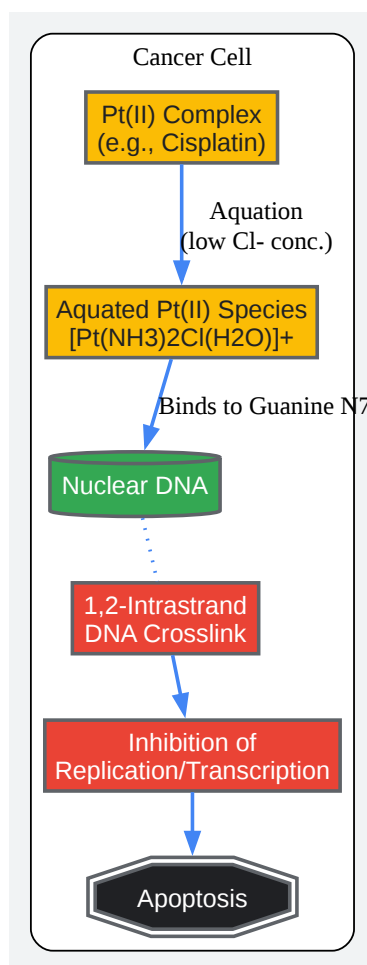
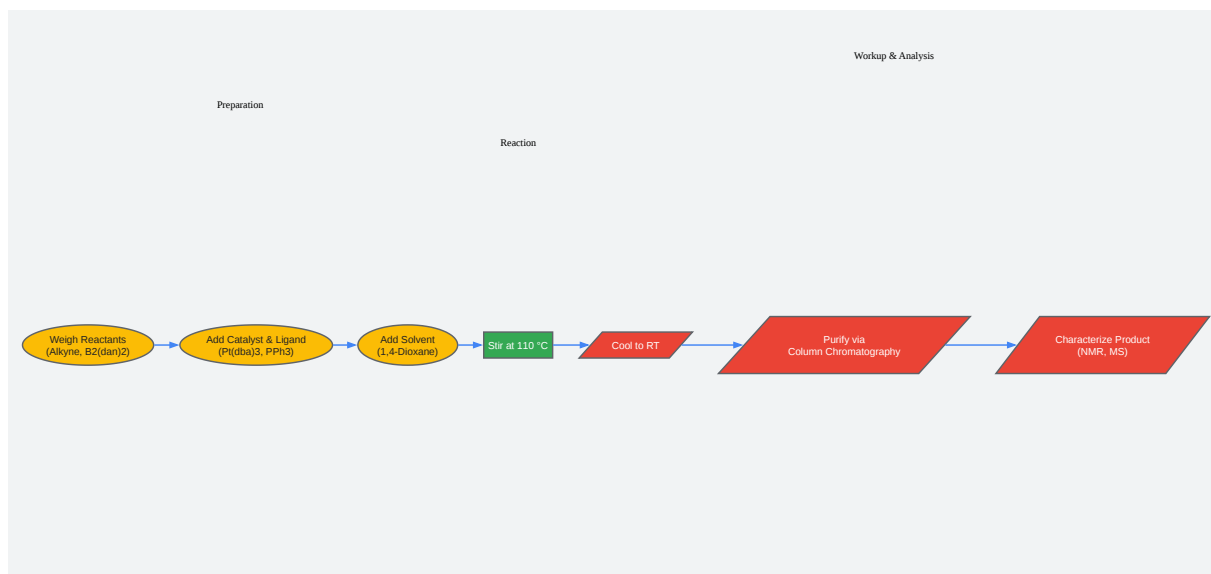
Physicochemical Properties

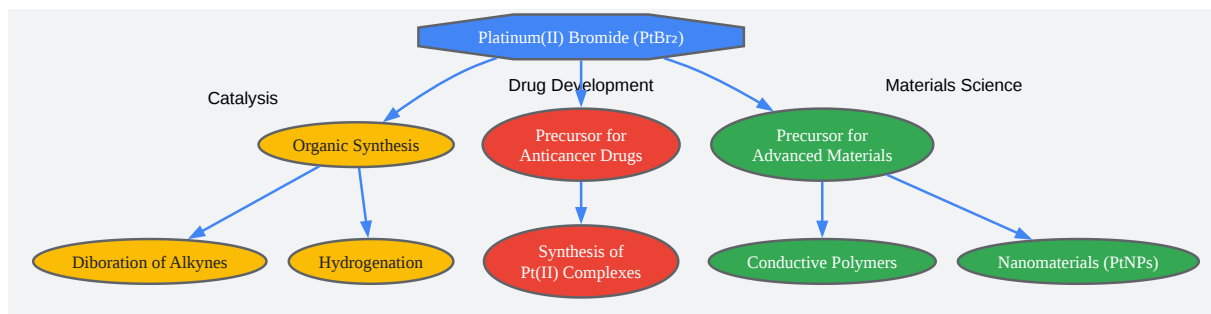
Platinum(II) bromide is a dark green to brown powder.[4][5] It is generally insoluble in water but can be dissolved in coordinating solvents or in the presence of donor ligands.[4]

Property	Value	References
Chemical Formula	PtBr ₂	[4]
Molar Mass	354.89 g/mol	[6]
Appearance	Dark green powder	[4]
Density	6.65 g/cm ³ at 25 °C	[4][6]
Melting Point	250 °C (decomposes)	[4][6]
Solubility	Insoluble in water	[4]

Application in Catalysis: Diboration of Alkynes

Platinum(II) bromide and other platinum compounds serve as effective catalysts in various organic reactions, including hydrogenation and oxidation processes.^[7] A notable application is the platinum-catalyzed diboration of alkynes, which is a valuable method for synthesizing 1,2-diborylalkenes. These products are versatile synthetic intermediates.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prochemonline.com [prochemonline.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. Platinum(II) bromide - Wikipedia [en.wikipedia.org]
- 5. Page loading... [guidechem.com]
- 6. 溴化铂(II) 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Reactions Involving Platinum(II) Bromide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b078637#experimental-setup-for-reactions-involving-platinum-ii-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com